

IUPAC name and synonyms for 2-(2,4-dimethylbenzoyl)benzoic acid

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Compound of Interest

Compound Name: 2-(2,4-Dimethylbenzoyl)benzoic acid

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Technical Guide: 2-(2,4-dimethylbenzoyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **2-(2,4-dimethylbenzoyl)benzoic acid**, including its nomenclature, physicochemical properties, and a detailed synthesis protocol. The information is compiled from publicly available scientific data sources.

Nomenclature

The systematic and common names for the compound are provided below.

Identifier Type	Value
IUPAC Name	2-(2,4-dimethylbenzoyl)benzoic acid[1]
CAS Number	2346-63-6[1]
Molecular Formula	C ₁₆ H ₁₄ O ₃ [1]
Molecular Weight	254.28 g/mol [1]

Synonyms

A list of known synonyms for **2-(2,4-dimethylbenzoyl)benzoic acid** is provided below.

- 2-[(2,4-dimethylphenyl)carbonyl]benzoic acid[1]
- NSC 59921[1]
- RefChem:452004[1]
- DTXSID90946125[1]
- 2-(2,4-dimethylbenzoyl)benzoicacid[1]
- 2-(2.4-Dimethylbenzoyl)benzoesaure[1]

Physicochemical Properties

The following table summarizes the computed and predicted physicochemical properties of **2-(2,4-dimethylbenzoyl)benzoic acid**. No experimental data for these properties were found in the reviewed literature.

Property	Value	Source
XLogP3	3.5	PubChem (Computed)[1]
Hydrogen Bond Donor Count	1	PubChem (Computed)
Hydrogen Bond Acceptor Count	3	PubChem (Computed)
Rotatable Bond Count	2	PubChem (Computed)
Exact Mass	254.094294 g/mol	PubChem (Computed)[1]
Monoisotopic Mass	254.094294 g/mol	PubChem (Computed)[1]
Topological Polar Surface Area	54.4 Å ²	PubChem (Computed)[1]
Heavy Atom Count	19	PubChem (Computed)
Formal Charge	0	PubChem (Computed)
Complexity	350	PubChem (Computed)[1]

Predicted Spectroscopic Data

Predicted collision cross section (CCS) values are available from PubChemLite. These values are computationally derived and have not been experimentally verified.

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	255.10158	155.4
[M+Na] ⁺	277.08352	163.4
[M-H] ⁻	253.08702	161.5
[M+NH ₄] ⁺	272.12812	171.8
[M+K] ⁺	293.05746	159.9

Experimental Protocols

Synthesis of 2-(2,4-dimethylbenzoyl)benzoic acid

The following protocol describes the synthesis of **2-(2,4-dimethylbenzoyl)benzoic acid** from m-xylene and phthalic anhydride.^[2]

Materials:

- m-Xylene
- Phthalic anhydride (2-benzofuran-1,3-dione)
- Aluminum chloride (AlCl_3)
- Ice/salt bath
- 20% Hydrochloric acid (HCl)
- Filter paper
- Reaction vessel with stirrer

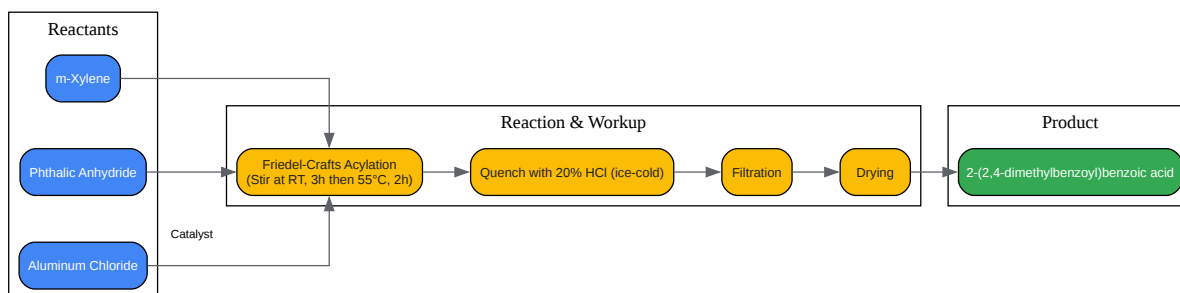
Procedure:

- Prepare an ice/salt bath to cool the reaction vessel.
- To a cold mixture of m-xylene (114 g, 1073 mmol), add aluminum chloride (59.4 g, 446 mmol) in three portions.
- Following the addition of aluminum chloride, add phthalic anhydride (30 g, 203 mmol) in three portions.
- Allow the mixture to warm to room temperature and stir for 3 hours, during which the mixture will turn into a thick white suspension.
- Heat the mixture to 55 °C for 2 hours.
- Cool the reaction mixture to room temperature.
- Slowly pour the thick mixture into ice-cold 20% HCl.
- Collect the resulting solid precipitate by filtration.

- Allow the filtered material to dry to yield the final product as a white solid (50 g, 97% yield).

Characterization Data:

- ^1H NMR (400 MHz, CDCl_3) δ (ppm): 7.98 - 8.07 (m, 1H), 7.60 - 7.69 (m, 1H), 7.51 - 7.59 (m, 1H), 7.38 - 7.45 (m, 1H), 7.01 - 7.13 (m, 2H), 6.86 - 6.94 (m, 1H), 2.61 (s, 3H), 2.33 (s, 3H).
[2]
- LC/MS (m/z): $\text{ES}^+ = 255$ (M+1).
[2]



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Synthesis workflow for **2-(2,4-dimethylbenzoyl)benzoic acid**.

Biological Activity and Signaling Pathways

There is currently no publicly available experimental data detailing the biological activity or involvement in signaling pathways of **2-(2,4-dimethylbenzoyl)benzoic acid**. Benzoic acid and its derivatives are a broad class of compounds known to exhibit a wide range of biological activities, including antimicrobial and anti-inflammatory properties. However, any potential biological role for this specific compound would require dedicated experimental investigation.

Conclusion

This technical guide provides the most current and comprehensive information available for **2-(2,4-dimethylbenzoyl)benzoic acid**. While the nomenclature and a reliable synthesis protocol are well-defined, there is a notable absence of experimental data regarding its physicochemical properties, biological activity, and mechanism of action. This presents an opportunity for further research to explore the potential applications of this compound in various scientific and industrial fields. Researchers are encouraged to use the provided synthesis protocol as a starting point for producing this compound for further study.

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References

- 1. 2-(2,4-Dimethylbenzoyl)benzoic acid | C₁₆H₁₄O₃ | CID 246609 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzoic acid,2-(2,4-dimethylbenzoyl)- synthesis - chemicalbook [chemicalbook.com]
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